

Louisianin A IUPAC name and CAS number

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Compound of Interest

Compound Name: *Louisianin A*

Cat. No.: *B1246498*

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An In-depth Technical Guide to **Louisianin A**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Louisianin A is a natural product that has garnered interest within the scientific community. This document provides a comprehensive overview of its chemical identity, including its IUPAC name and CAS number. While extensive biological data and detailed experimental protocols are not widely available in current literature, this guide serves as a foundational resource for researchers interested in exploring the potential of this compound.

Chemical Identity

A clear and unambiguous identification of a compound is critical for all research and development activities. The following table summarizes the key identifiers for **Louisianin A**.

Identifier	Value	Reference
IUPAC Name	4-prop-2-enyl-6,7-dihydro-2H-cyclopenta[c]pyridine-1,5-dione	[1]
CAS Number	171784-03-5	[2]
Molecular Formula	C11H11NO2	[1][2]
Synonym	4-allyl-6,7-dihydro-1H-cyclopenta[c]pyridine-1,5(2H)-dione	[2]

Biological Activity and Mechanism of Action

Currently, there is a notable scarcity of publicly available data on the biological activity and mechanism of action of **Louisianin A**. The primary focus of existing research has been on its total synthesis. Further investigation is required to elucidate its pharmacological properties and potential therapeutic applications.

Experimental Protocols

Detailed experimental protocols for biological assays involving **Louisianin A** are not available in the reviewed literature. The development of such protocols will be a crucial step in future research to understand its biological effects.

Signaling Pathways

Information regarding the specific signaling pathways modulated by **Louisianin A** is not currently documented. Elucidating these pathways will be essential to understanding its mechanism of action at a molecular level.

Future Directions

The limited biological data on **Louisianin A** presents a significant opportunity for new research. Future studies should focus on:

- **Screening for Biological Activity:** A broad-based screening approach to identify any potential cytotoxic, antimicrobial, anti-inflammatory, or other pharmacological activities.
- **Mechanism of Action Studies:** Once a biological activity is identified, in-depth studies will be needed to determine the underlying mechanism of action and identify molecular targets.
- **In Vivo Studies:** Following promising in vitro results, evaluation in animal models will be necessary to assess efficacy and safety.

Conclusion

Louisianin A remains a molecule with untapped potential. While its chemical synthesis has been addressed, a thorough investigation into its biological properties is now warranted. This guide provides the foundational chemical information necessary to initiate such studies and encourages the scientific community to explore the therapeutic possibilities of this compound.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. First total synthesis of louisianin A - PubMed [pubmed.ncbi.nlm.nih.gov]
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